

In-Depth Technical Guide to the Basic Research Applications of **Mas7** Compound

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Compound of Interest

Compound Name: **Mas7**

Cat. No.: **B549814**

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Core Introduction

Mas7, a synthetic analog of mastoparan, is a tetradecapeptide derived from wasp venom. It serves as a potent activator of heterotrimeric G proteins, particularly those of the Gi/o family. By directly interacting with the G α subunit, **Mas7** mimics the function of an activated G protein-coupled receptor (GPCR), initiating a cascade of intracellular signaling events. This direct activation mechanism makes **Mas7** a valuable tool in basic research for dissecting G protein-mediated signaling pathways independent of receptor-ligand interactions. Its applications span various research areas, including the study of apoptosis, vasoconstriction, and neuronal signaling. This guide provides a comprehensive overview of the basic research applications of the **Mas7** compound, detailing its mechanism of action, associated signaling pathways, and the experimental protocols utilized to investigate its effects.

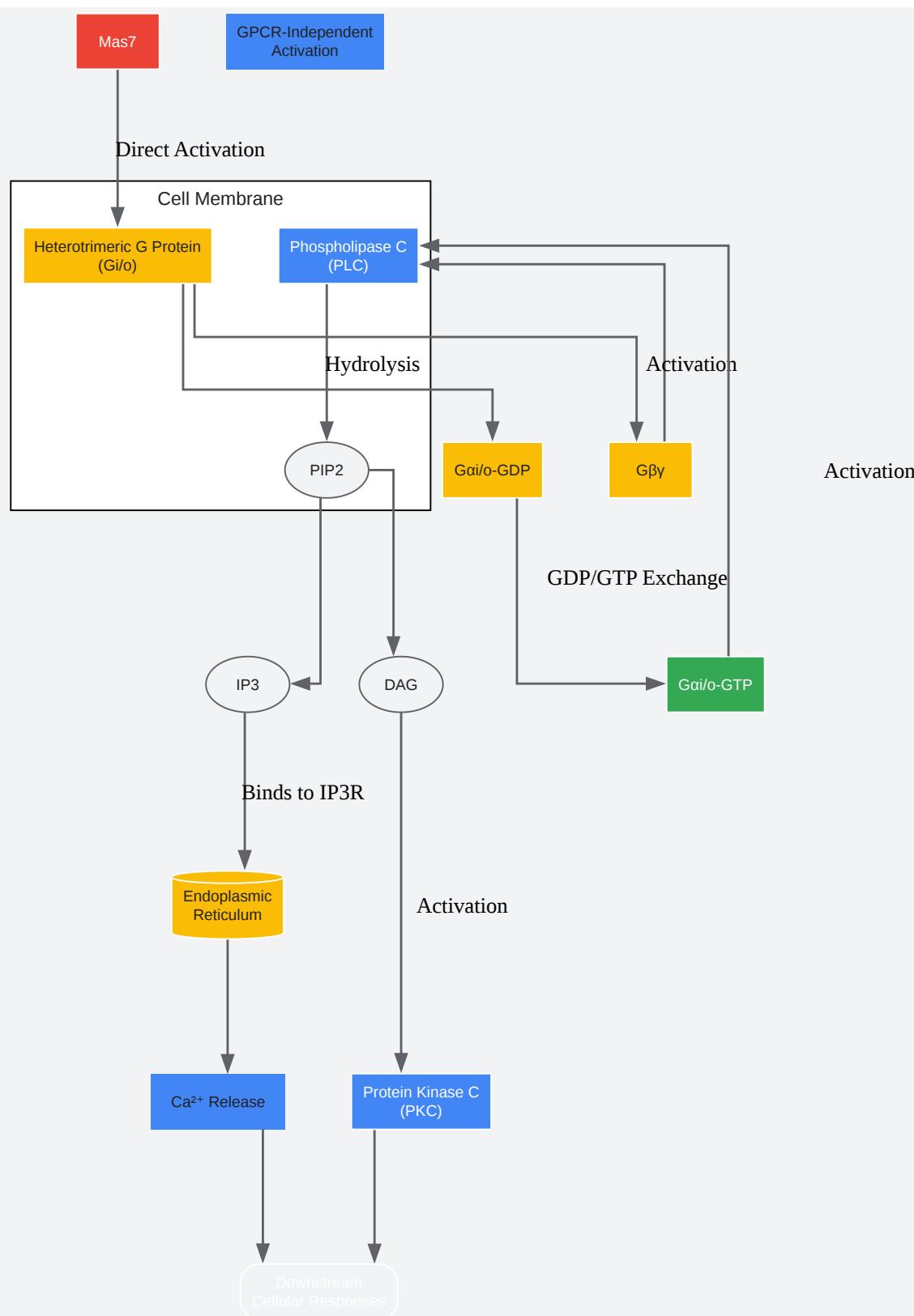
Mechanism of Action and Signaling Pathways

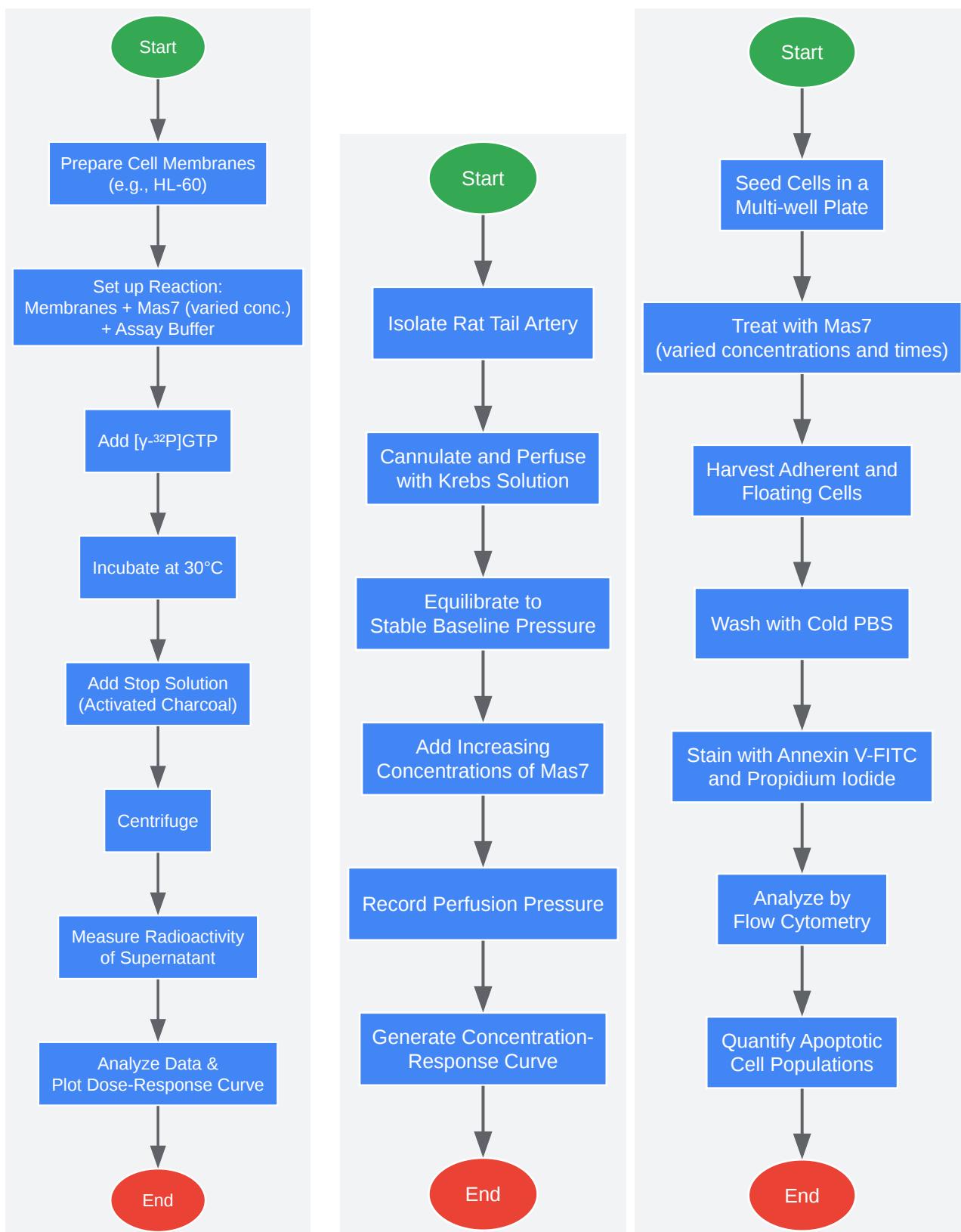
Mas7 acts as a direct activator of pertussis toxin (PTX)-sensitive G proteins, specifically the G α i and G α o subunits. It achieves this by binding to the G α subunit and promoting the exchange of guanosine diphosphate (GDP) for guanosine triphosphate (GTP), the critical step in G protein activation. This receptor-independent activation allows researchers to bypass the GPCR and directly probe the consequences of G protein signaling.

The activation of G α i/o by **Mas7** leads to the dissociation of the G α -GTP and G $\beta\gamma$ subunits, both of which can modulate the activity of downstream effector proteins. A primary signaling cascade initiated by **Mas7** involves the activation of Phospholipase C (PLC).

G Protein Activation and Phospholipase C Signaling Pathway

The following diagram illustrates the signaling pathway initiated by **Mas7**, leading to the activation of Phospholipase C and subsequent downstream events.



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